

# An In-Depth Technical Guide to 2,6-Dibromopyrazine

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## Compound of Interest

Compound Name: 2,6-Dibromopyrazine

Cat. No.: B1357810

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For researchers, scientists, and professionals in drug development, **2,6-Dibromopyrazine** is a heterocyclic compound of significant interest. Its unique molecular architecture, characterized by a pyrazine ring substituted with two bromine atoms, makes it a versatile building block in the synthesis of complex organic molecules. This guide provides a comprehensive overview of its core properties, including its molecular structure and weight, and serves as a technical resource for its application in research and development.

## Molecular Structure and Properties

**2,6-Dibromopyrazine** is a halogenated aromatic heterocycle. The presence of bromine atoms at the 2 and 6 positions of the pyrazine ring significantly influences its chemical reactivity, making it a key intermediate in various synthetic pathways, particularly in the development of pharmaceuticals and agrochemicals.<sup>[1]</sup>

A summary of the key physicochemical properties of **2,6-Dibromopyrazine** is presented in the table below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>2</sub> Br <sub>2</sub> N <sub>2</sub>	[1][2][3][4][5]
Molecular Weight	237.88 g/mol	[1][2][4]
CAS Number	23229-25-6	[1][2][3][4]
Appearance	White to light yellow powder or crystals	[1]
Melting Point	51-55 °C	[1][2][6]
Boiling Point	233.6 °C at 760 mmHg	[2][5]
SMILES	<chem>BrC1=CN=CC(Br)=N1</chem>	[3][4]
InChI Key	JXKQTRCEKQCAGH-UHFFFAOYSA-N	[3][5]

## Molecular Structure Diagram

The structural representation of **2,6-Dibromopyrazine** is crucial for understanding its chemical behavior and steric properties. The following diagram, generated using the DOT language, illustrates the arrangement of atoms and bonds within the molecule.

Molecular structure of **2,6-Dibromopyrazine**.

This technical guide is intended for informational purposes for research and development professionals. For detailed experimental protocols and safety information, please refer to specific literature and safety data sheets.

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